

# Isopropyldimethylchlorosilane: A Comprehensive Technical Guide for Advanced Research and Development

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	<i>Isopropyldimethylchlorosilane</i>
CAS No.:	3634-56-8
Cat. No.:	B1588863

[Get Quote](#)

This guide provides an in-depth exploration of **isopropyldimethylchlorosilane**, a versatile silylating agent pivotal in synthetic chemistry, particularly within pharmaceutical and materials science research. This document moves beyond a simple recitation of facts to offer a cohesive understanding of its properties, reactivity, and applications, grounded in established scientific principles.

## Core Molecular and Physical Characteristics

**Isopropyldimethylchlorosilane**, a sterically hindered organosilane, is a colorless liquid at room temperature. Its fundamental properties are crucial for its application in sensitive chemical transformations.

Property	Value	Source
CAS Number	3634-56-8	[1][2][3][4][5][6]
Molecular Formula	C <sub>5</sub> H <sub>13</sub> ClSi	[1][2][4][6]
Molecular Weight	136.69 g/mol	[2]
Synonyms	Chloro-isopropyl- dimethylsilane, DMIPSCI, Dimethylisopropylchlorosilane, Dimethylisopropylsilyl chloride	[2][3][5][6]
Boiling Point	109-112 °C	[1][3][6]
Density	0.869 g/mL at 25 °C	[3]

## The Silylating Agent: Reactivity and Mechanistic Considerations

The utility of **isopropyldimethylchlorosilane** stems from its function as a protecting group for hydroxyl moieties. The silicon-chlorine bond is highly susceptible to nucleophilic attack by the lone pair of electrons on an oxygen atom, leading to the formation of a stable silyl ether and the liberation of hydrochloric acid.

The steric bulk of the isopropyl group, combined with the two methyl groups, provides a moderate level of hindrance. This allows for selective protection of less sterically encumbered alcohols. The choice of a base, typically a non-nucleophilic amine such as triethylamine or imidazole, is critical to neutralize the HCl byproduct and drive the reaction to completion.

## Experimental Workflow: Protection of a Primary Alcohol

The following protocol outlines a standard procedure for the silylation of a primary alcohol using **isopropyldimethylchlorosilane**. This self-validating system includes in-process controls to ensure reaction completion.

Materials:

- Primary alcohol (e.g., benzyl alcohol)

- **Isopropyl dimethylchlorosilane (DMIPSCI)**
- Anhydrous dichloromethane (DCM)
- Anhydrous triethylamine (TEA) or imidazole
- Anhydrous magnesium sulfate
- Saturated aqueous sodium bicarbonate
- Brine
- Argon or Nitrogen source
- Thin Layer Chromatography (TLC) plates (silica gel)
- Appropriate eluent for TLC (e.g., 9:1 Hexanes:Ethyl Acetate)

#### Procedure:

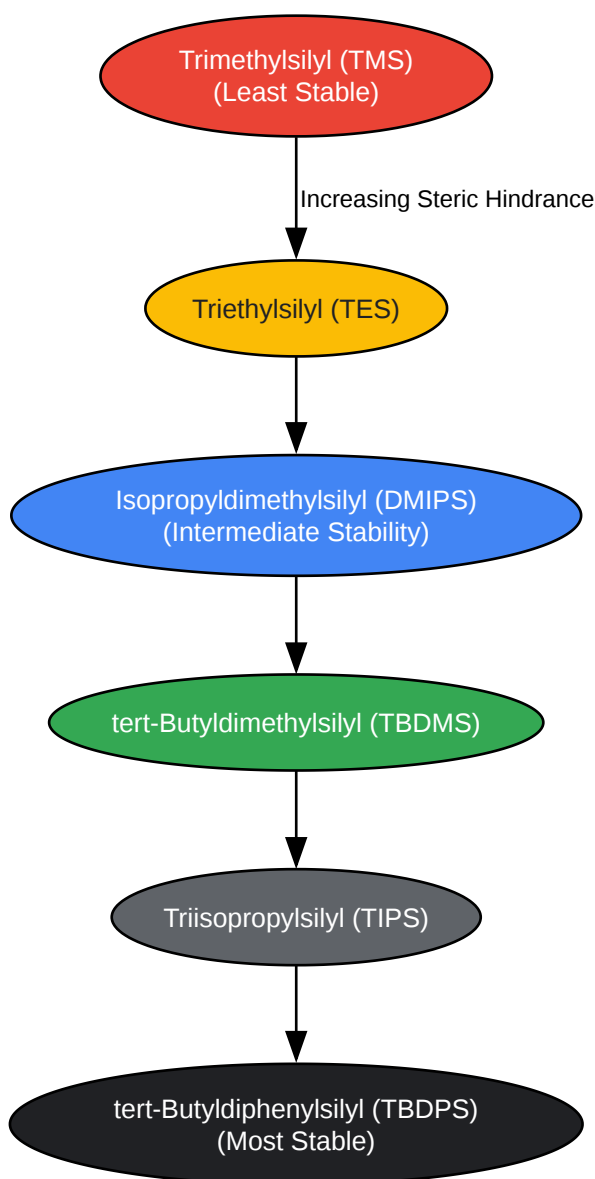
- **Inert Atmosphere:** The reaction vessel is dried in an oven and cooled under a stream of inert gas (Argon or Nitrogen) to exclude atmospheric moisture, which can hydrolyze the chlorosilane.
- **Reagent Addition:** The primary alcohol is dissolved in anhydrous DCM. To this solution, 1.1 equivalents of triethylamine and 1.05 equivalents of **isopropyl dimethylchlorosilane** are added sequentially at 0 °C. The slight excess of the amine and silylating agent ensures complete consumption of the starting material.
- **Reaction Monitoring:** The reaction progress is monitored by TLC. A spot of the reaction mixture is compared against a spot of the starting alcohol. The disappearance of the starting material spot indicates the completion of the reaction.
- **Workup:** Upon completion, the reaction is quenched with saturated aqueous sodium bicarbonate to neutralize any remaining acid. The organic layer is separated, washed with brine, and dried over anhydrous magnesium sulfate.

- Purification: The solvent is removed under reduced pressure, and the crude product is purified by flash column chromatography on silica gel to yield the pure silyl ether.

Caption: Experimental workflow for the protection of an alcohol using **isopropyltrimethylchlorosilane**.

## Logical Relationships in Silyl Ether Stability

The stability of the resulting silyl ether is a critical consideration in multi-step synthesis. This stability is influenced by the steric bulk around the silicon atom and the electronic nature of the substituents. The isopropyltrimethylsilyl (DMIPS) group offers intermediate stability compared to other common silyl ethers.



[Click to download full resolution via product page](#)

Caption: Relative stability of common silyl ethers based on steric hindrance.

## Safety and Handling

**Isopropyl dimethylchlorosilane** is a flammable and corrosive liquid.[2] It reacts with water and other protic solvents to release corrosive hydrogen chloride gas. Therefore, it must be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

## References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 5102883, Chloro-isopropyl-dimethylsilane. [[Link](#)]
- Chemsrvc. Isopropyl Dimethyl Chlorosilane | CAS#:3634-56-8. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Isopropyl Dimethyl Chlorosilane | China | Manufacturer | career henan chemical co [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 2. Chloro-isopropyl-dimethylsilane | C<sub>5</sub>H<sub>13</sub>ClSi | CID 5102883 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. 氯(二甲基)异丙基硅烷 97% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. Isopropyl Dimethyl Chlorosilane | CAS#:3634-56-8 | Chemsrvc [[chemsrc.com](http://chemsrc.com)]
- 5. bocsci.com [[bocsci.com](http://bocsci.com)]
- 6. 3634-56-8 CAS MSDS (ISOPROPYLDIMETHYLCHLOROSILANE) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](http://chemicalbook.com)]
- To cite this document: BenchChem. [Isopropyldimethylchlorosilane: A Comprehensive Technical Guide for Advanced Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588863/docs#isopropyldimethylchlorosilane-a-comprehensive-technical-guide-for-advanced-research-and-development>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)